

Harmonizing Born in Bradford Data: A Technical Support Guide

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working to harmonize data from the Born in Bradford (BiB) cohort with other datasets. Our aim is to facilitate robust and reproducible research by addressing common challenges encountered during the data harmonization process.

Frequently Asked Questions (FAQs)

Q1: Where can I find information on the variables available in the Born in Bradford datasets?

A1: The primary resource for understanding the data collected in the BiB studies is the official Born in Bradford Data Dictionary. This comprehensive document provides details on data collections, data structures, and individual variables. You can access the data dictionary and other resources on the Born in Bradford website.[1][2][3][4] For a high-level overview of the available data, it is recommended to first review the Data Summary document.[3]

Q2: What are the key principles I should follow when harmonizing BiB data with another cohort study?

A2: Successful data harmonization hinges on a systematic approach. Key principles include:

 Understand your data: Thoroughly familiarize yourself with the BiB data dictionary and the documentation of the dataset you are linking to.[1]

Troubleshooting & Optimization





- Define a clear research question: Your research question will guide which variables need to be harmonized.
- Develop a harmonization protocol: Document all your decisions and transformation rules. This ensures transparency and reproducibility.
- Assess variable comparability: Evaluate the definition, measurement units, and collection time points for each variable across datasets.
- Start with a small pilot: Test your harmonization process on a subset of the data before applying it to the entire dataset.

Q3: How does the Born in Bradford study link to administrative datasets?

A3: The Born in Bradford study has a high rate of data linkage to routine administrative records, including health and education data.[5][6][7][8][9][10] Linkage is typically performed using unique identifiers such as the NHS number for health records and the Unique Pupil Number for education records.[10][11][12] This allows for the integration of rich longitudinal data on health outcomes, educational attainment, and other social determinants of health. The Connected Bradford project is a prime example of a large-scale data linkage initiative involving BiB data. [13]

Q4: What are the common challenges when harmonizing self-reported data from BiB with administrative data?

A4: Discrepancies can arise between self-reported information and data from administrative records.[14][15][16][17] Common challenges include:

- Recall bias: Participants may not accurately remember past events or health conditions.[14]
- Differences in definition: The way a variable is defined in a questionnaire may differ from the definition used in an administrative database.
- Coding variations: Different coding systems (e.g., for ethnicity or medical diagnoses) can make direct comparisons difficult.



 Missing data: Data may be missing in one or both datasets, requiring careful handling during analysis.

Troubleshooting Guides Issue 1: Mismatched Ethnicity Categories

Problem: You are trying to harmonize the ethnicity data from the Born in Bradford cohort with data from the UK Census, but the categories do not align perfectly.

Solution: This is a common challenge that requires a clear and documented mapping strategy.

Experimental Protocol: Harmonizing BiB Ethnicity Data with UK Census Categories

- Data Assessment:
 - Obtain the ethnicity variable from the BiB dataset. The BiB data dictionary will provide the specific variable name and coding.[18] The cohort profile indicates that at baseline, approximately 49% of the cohort were of South Asian heritage.[9]
 - Obtain the official ethnicity categories from the UK Census (e.g., 2011 Census). The main categories are typically White, Mixed/Multiple ethnic groups, Asian/Asian British, Black/African/Caribbean/Black British, and Other ethnic group.[2][5][19]
- Mapping Development:
 - Create a mapping table that defines the correspondence between the BiB ethnicity codes and the UK Census categories. This should be a collaborative process involving researchers with expertise in both datasets.
 - Example Mapping:



Born in Bradford Category	UK Census 2011 Category	
White British	White: English/Welsh/Scottish/Northern Irish/British	
Pakistani	Asian/Asian British: Pakistani	
Indian	Asian/Asian British: Indian	
Bangladeshi	Asian/Asian British: Bangladeshi	
Other Asian	Asian/Asian British: Any other Asian background	
Black Caribbean	Black/African/Caribbean/Black British: Caribbean	
Black African	Black/African/Caribbean/Black British: African	
Other Black	Black/African/Caribbean/Black British: Any other Black background	
Mixed Ethnicity	Mixed/Multiple ethnic groups	

| Other | Other ethnic group |

- Transformation and Validation:
 - Apply the mapping rules to create a new, harmonized ethnicity variable in your dataset.
 - Validate the transformation by cross-tabulating the original BiB ethnicity variable with the new harmonized variable to ensure the mapping was applied correctly.
 - Document all decisions made during the mapping process, including any assumptions or handling of ambiguous cases.[1][6][20]

Issue 2: Linking BiB Data to Hospital Episode Statistics (HES)

Problem: You need to link participants from the Born in Bradford cohort to their hospital admission records in the NHS Hospital Episode Statistics (HES) database and are unsure of



the process.

Solution: Linking to HES data requires a formal application process and a clear understanding of the data linkage methodology.

Experimental Protocol: Linking Born in Bradford Data to HES

- Data Access Application:
 - Submit an Expression of Interest to the Born in Bradford team outlining your research proposal and the specific data required.[3][21][22]
 - Upon approval, you will need to complete a Data Sharing Agreement.
- Data Linkage Methodology:
 - The primary identifier for linking BiB participants to HES records is the NHS number.[10]
 [12]
 - The BiB team will facilitate the linkage with NHS Digital, the custodian of HES data.
 - The linked dataset provided to you will be pseudonymized to protect participant confidentiality.
- Harmonizing Key Variables (Example: Diagnosis Codes):
 - HES Diagnosis Codes: HES uses the International Classification of Diseases (ICD), primarily ICD-10, for coding diagnoses.[23][24]
 - BiB Self-Reported Conditions: The BiB questionnaires may contain self-reported health conditions.
 - Harmonization Strategy:
 - Identify the relevant ICD-10 codes in the HES data that correspond to the self-reported conditions in the BiB data.



- Create binary "case" vs. "non-case" variables based on the presence of specific ICD-10 codes in the HES records.
- Compare the prevalence of conditions based on HES data versus self-reported data to assess concordance. Be aware that agreement may vary significantly between different conditions.[14][17]

Quantitative Data Summary

The success of data linkage is crucial for creating a harmonized dataset. The following table provides an overview of the reported linkage success rates for the Born in Bradford cohort with key administrative datasets.

Linked Dataset	Linkage Success Rate	Source
Routine Health Records (including GP and hospital data)	98%	[5][8][9]
Education Records	85%	[8][9]

Visualizing the Harmonization Workflow

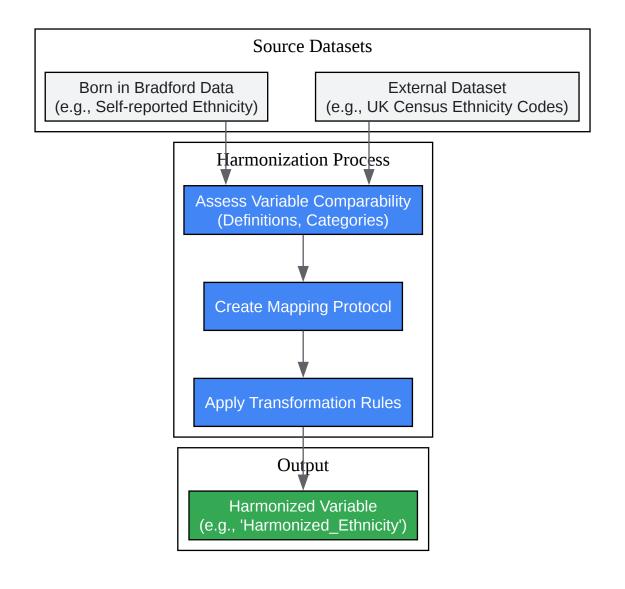
The following diagrams illustrate the key stages and logical flow of the data harmonization process when working with Born in Bradford data.



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Caption: A high-level overview of the data harmonization workflow.





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Caption: Detailed steps for harmonizing a single variable.

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